

Application Notes and Protocols for Laboratory Handling of (+)-Fenchone

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Compound of Interest

Compound Name: (+)-Fenchone

Cat. No.: B1227562

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Introduction

(+)-Fenchone is a bicyclic monoterpene and a ketone with a camphor-like odor.[1][2] It is a colorless to pale yellow oily liquid found as a natural constituent in the essential oils of plants like fennel.[2][3] In research and development, particularly in the pharmaceutical and fragrance industries, **(+)-Fenchone** is utilized as a flavoring agent, in perfumery, and as a chiral starting material in organic synthesis.[4] Due to its chemical properties, appropriate safety procedures are paramount to ensure the well-being of laboratory personnel and to prevent environmental contamination. These notes provide detailed protocols for the safe handling, storage, and disposal of **(+)-Fenchone** in a laboratory setting.

Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(+)-Fenchone** is classified as follows:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[5]
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.[5]
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[5]

- Flammable Liquid (Category 3 or 4): Some sources classify it as a flammable or combustible liquid.[\[1\]](#)[\[6\]](#)

It is also noted as a mild skin irritant.[\[1\]](#) The toxicological properties have not been fully investigated, so it should be handled with care.[\[7\]](#)

Physical and Chemical Properties

Proper understanding of the physical and chemical properties of **(+)-Fenchone** is essential for its safe handling.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O	[5]
Molecular Weight	152.23 g/mol	[3] [5]
Appearance	Colorless to pale yellow oily liquid	[3] [8]
Odor	Camphor-like	[1] [8]
Melting Point	5-7 °C (41-43 °F)	[4]
Boiling Point	192-194 °C (378-381 °F) at 760 mmHg	[1] [8]
Flash Point	Approximately 60-66.5 °C (140-151.7 °F) (closed cup)	[8]
Density	~0.948 g/cm ³ at 20-25 °C	[9]
Solubility in Water	Practically insoluble	[1]
Solubility in Solvents	Soluble in chloroform and methanol (slightly)	[4]
Vapor Pressure	0.463 mmHg at 25 °C (estimated)	[8]

Protocols for Safe Laboratory Use

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Always handle **(+)-Fenchone** in a well-ventilated area.[\[5\]](#) The use of a chemical fume hood is strongly recommended to avoid inhalation of vapors.[\[10\]](#)
- Ensure that a safety shower and an eyewash station are readily accessible in the work area.[\[5\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved standards.[\[5\]](#)[\[6\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) inspected before use. Dispose of contaminated gloves properly after use.[\[6\]](#)[\[10\]](#)
- Skin and Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.[\[5\]](#)[\[10\]](#)
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection may not be necessary.[\[11\]](#) For large-scale use or in case of spills, a NIOSH/MSHA-approved respirator may be required.[\[11\]](#)

Handling and Storage Protocol

Handling:

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe vapors or mist.[\[7\]](#)
- Keep away from open flames, hot surfaces, and other sources of ignition.[\[7\]](#)[\[10\]](#)
- Take precautionary measures against static discharge.[\[10\]](#)

- Use only non-sparking tools when handling.[10]
- Wash hands thoroughly after handling.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7]
- Keep away from heat, sparks, and flame.[7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][10]
- For long-term storage, refrigeration is recommended.[4]

Experimental Protocol: Preparation of a Standard Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **(+)-Fenchone** in ethanol for use in gas chromatography (GC) analysis.

Materials:

- **(+)-Fenchone**
- Anhydrous Ethanol (ACS grade or higher)
- 10 mL volumetric flask
- Analytical balance
- Micropipette or syringe
- Appropriate PPE (lab coat, gloves, safety goggles)

Procedure:

- Ensure all work is performed inside a chemical fume hood.

- Place the 10 mL volumetric flask on the analytical balance and tare it.
- Carefully transfer approximately 10 mg of **(+)-Fenchone** into the volumetric flask using a micropipette. Record the exact weight.
- Add approximately 5 mL of anhydrous ethanol to the flask to dissolve the **(+)-Fenchone**. Swirl gently to mix.
- Once dissolved, add more ethanol to bring the volume to the 10 mL mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.
- Store the standard solution in a cool, dark place, away from ignition sources.

Emergency Procedures

First Aid Measures

- If Swallowed: Do NOT induce vomiting.[6] Rinse mouth with water and call a physician or poison control center immediately.[5]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[6][7] Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[7] Remove contact lenses if present and easy to do. Get medical attention.
- If Inhaled: Move the person into fresh air.[6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[6]

Accidental Release Measures

- Evacuate personnel to a safe area.[5]
- Ensure adequate ventilation.

- Remove all sources of ignition.[7]
- Wear appropriate personal protective equipment (PPE).[5]
- Contain the spillage. Prevent it from entering drains.[6]
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[6][7]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[12]

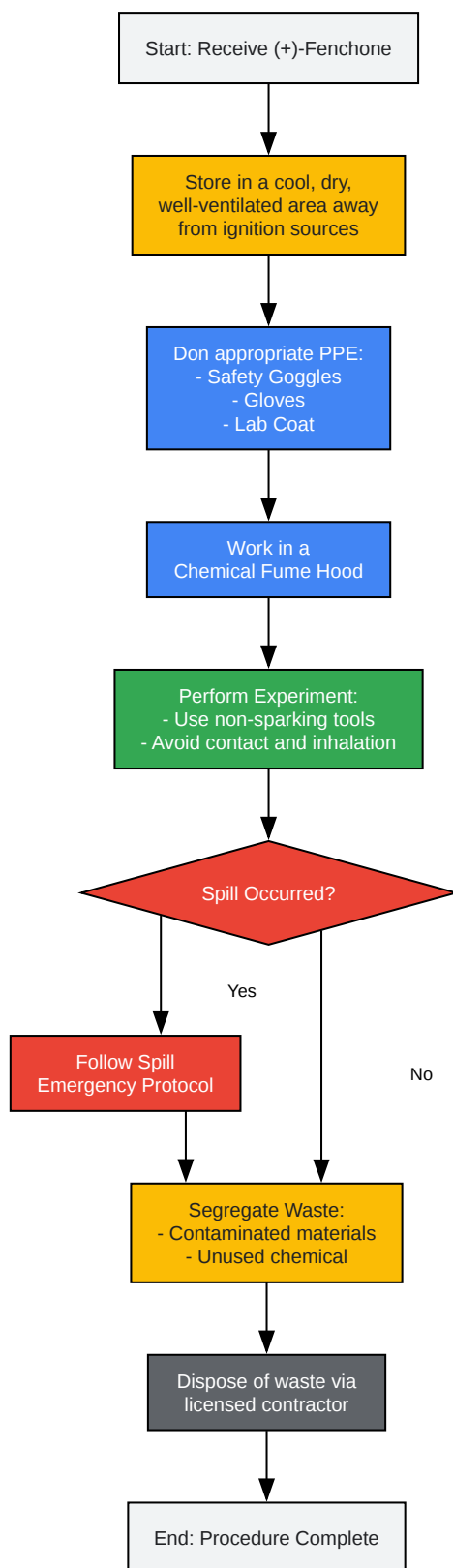
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Unsuitable Extinguishing Media: Do not use a solid water stream (water jet) as it may scatter and spread the fire.[6][13]
- Specific Hazards: The material is combustible and containers may explode when heated.[7] Hazardous decomposition products include carbon monoxide and carbon dioxide.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Waste Disposal

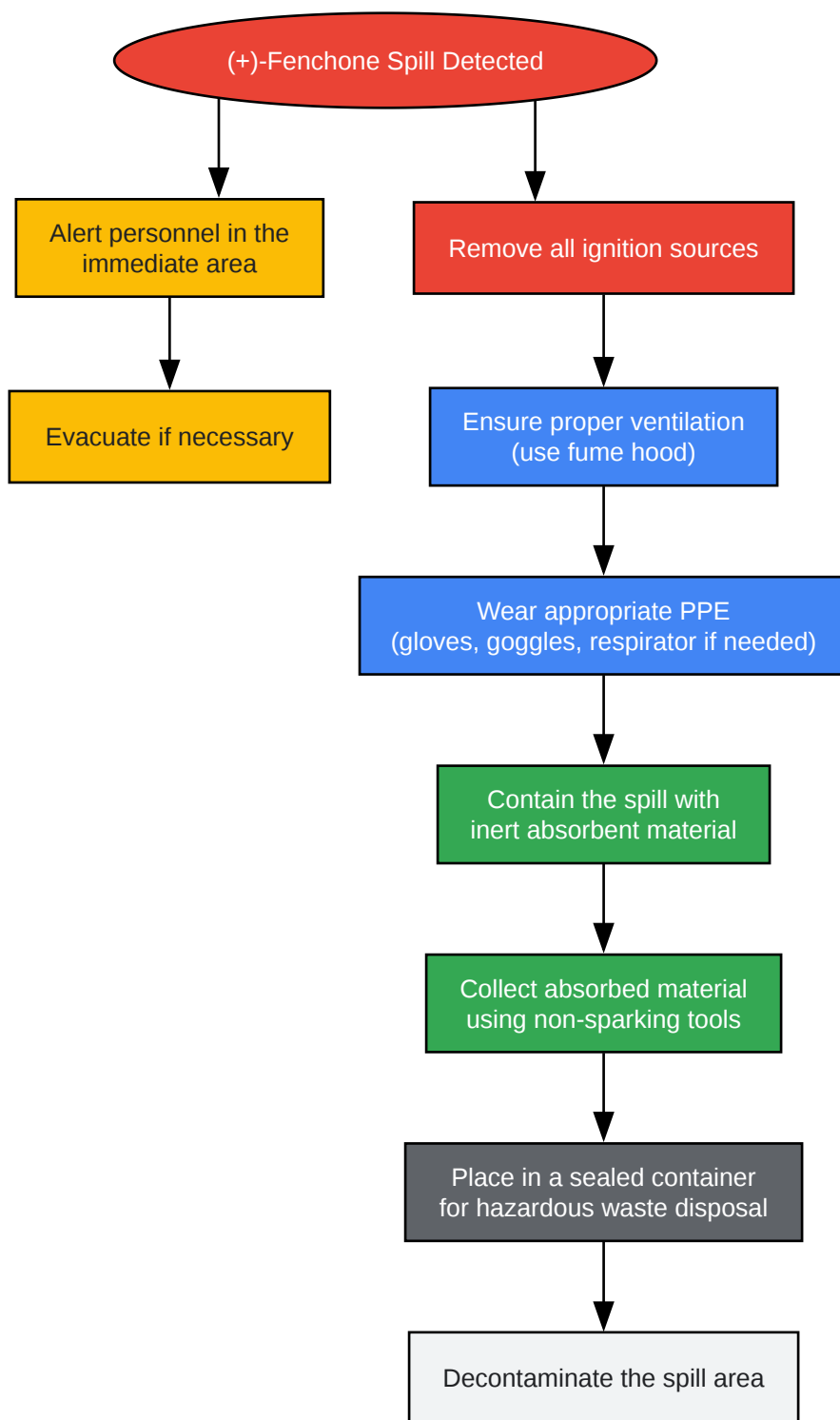
Dispose of **(+)-Fenchone** and its contaminated packaging in accordance with all applicable federal, state, and local regulations.[5] Waste must be handled by a licensed disposal company.[6] Do not mix with other waste.[6] Empty containers may retain product residue and should be treated as hazardous waste.[12]

Visualized Workflows



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Workflow for the safe handling of **(+)-Fenchone**.



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Emergency response procedure for a **(+)-Fenchone** spill.

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